

# A Comprehensive Technical Guide to the Safe Handling of 2-sec-Butylaniline

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## Compound of Interest

Compound Name: 2-sec-Butylaniline

CAS No.: 55751-54-7

Cat. No.: B1295110

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This document provides an in-depth technical examination of **2-sec-Butylaniline** (CAS No: 55751-54-7), focusing on critical safety protocols, handling procedures, and emergency responses. Designed for researchers, chemists, and professionals in drug development, this guide moves beyond mere procedural lists to explain the causality behind safety measures, ensuring a culture of informed caution and experimental integrity.

## Chemical and Hazard Identification: Understanding the Core Risks

**2-sec-Butylaniline**, also known as 2-(1-methylpropyl)benzenamine, is an aniline derivative with the molecular formula  $C_{10}H_{15}N$ .<sup>[1][2][3]</sup> Its structure, featuring an amino group attached to a benzene ring substituted with a sec-butyl group, dictates its reactivity and toxicological profile.

A thorough understanding of its hazards is paramount before any handling. The primary routes of exposure are inhalation, skin contact, and ingestion, all of which can lead to harmful effects.<sup>[1][4]</sup> The Globally Harmonized System (GHS) classifies this chemical with significant warnings that demand stringent control measures.

## GHS Hazard Classification:

- Acute Toxicity: Category 4 (Oral, Dermal, Inhalation). This classification indicates that **2-sec-Butylaniline** is harmful if swallowed, in contact with skin, or if inhaled.[4][5]
- Skin Corrosion/Irritation: Category 2. It is known to cause skin irritation.[6][7]
- Serious Eye Damage/Eye Irritation: Category 2. It causes serious eye irritation.[6][7]
- Specific Target Organ Toxicity (Single Exposure): Category 3. It may cause respiratory irritation.[6][8][9]

The "harmful" designation stems from its systemic effects upon absorption. Like many aniline compounds, it can potentially interfere with the blood's ability to carry oxygen, a condition known as methemoglobinemia, though specific data for this endpoint on **2-sec-butylaniline** is not readily available. The irritation potential is linked to its chemical nature, which can disrupt cell membranes upon contact.

### Table 1: Physical and Chemical Properties of 2-sec-Butylaniline

Property	Value	Source(s)
CAS Number	55751-54-7	[1][2][3]
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N	[1][2]
Molecular Weight	149.23 g/mol	[1][2][3]
Boiling Point	120-122 °C (at 16 mmHg); -239 °C (at 760 mmHg)	[1][8]
Density	-0.957 g/mL at 25 °C	[8][10]
Flash Point	>101.5 °C (>230 °F)	[1][8]
Storage Temperature	2-8°C (Refrigerated)	[1]

# Exposure Controls and Personal Protective Equipment (PPE): A Self-Validating System of Protection

The primary directive in handling **2-sec-Butylaniline** is to prevent any direct contact or inhalation. This is achieved through a multi-layered approach combining engineering controls and appropriate PPE. The causality is simple: if the chemical cannot reach the body, it cannot cause harm.

## Engineering Controls: The First Line of Defense

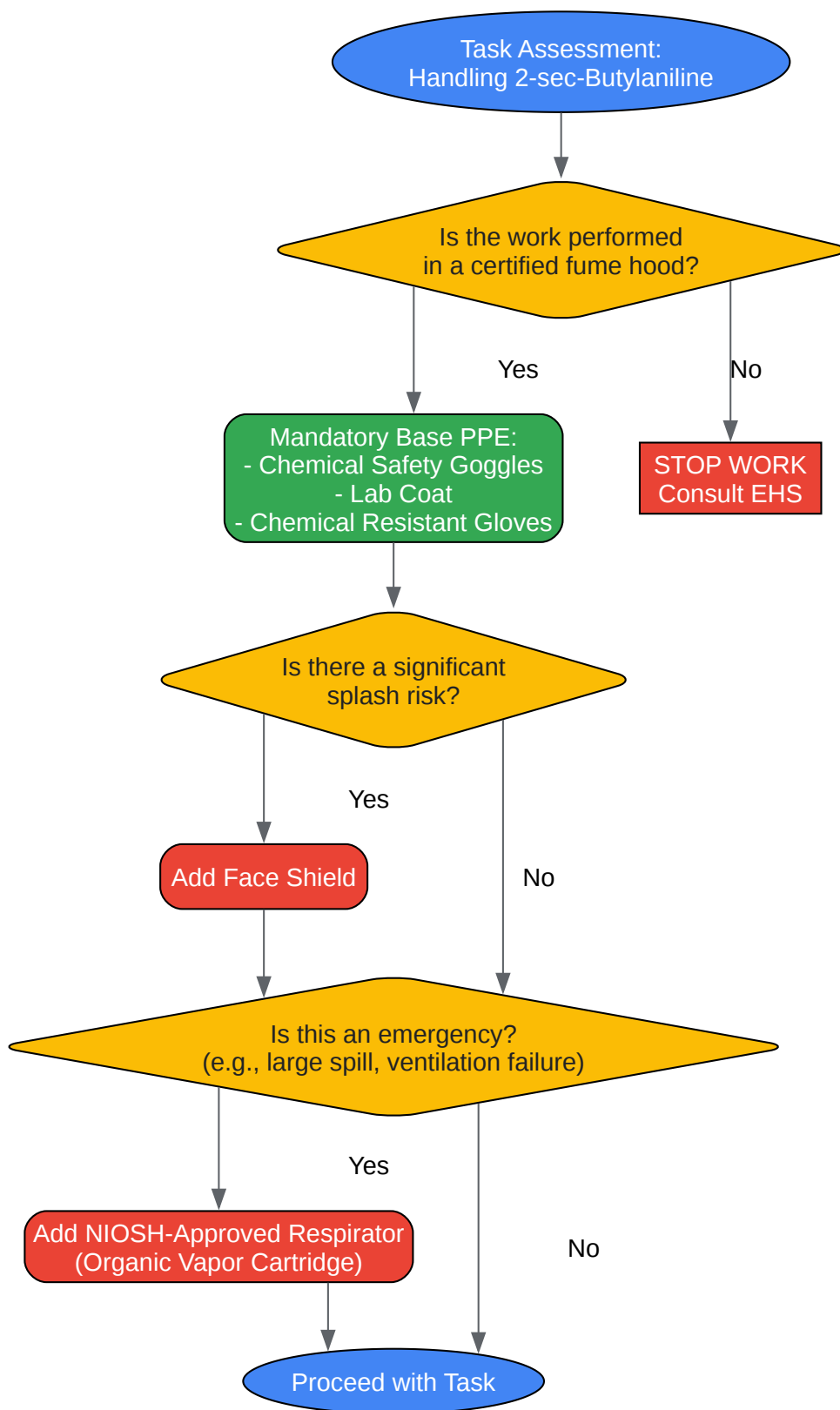
- **Chemical Fume Hood:** All handling of **2-sec-Butylaniline** must be conducted within a properly functioning chemical fume hood.[1] This is non-negotiable. The hood's negative pressure environment contains vapors and aerosols, preventing their escape into the laboratory and protecting the user from inhalation, which can cause both systemic toxicity and respiratory irritation.[4]
- **Ventilation:** Ensure the laboratory has adequate general ventilation to dilute any fugitive emissions that might escape primary containment.
- **Safety Stations:** An eyewash station and safety shower must be readily accessible and tested regularly.[11][12] Proximity is key for effective first aid in the event of an accidental splash.

## Personal Protective Equipment (PPE): The Last Barrier

The selection of PPE must be deliberate and based on the specific tasks being performed.

- **Hand Protection:** Wear chemical-resistant gloves. Materials such as nitrile or neoprene are generally recommended.[5] It is critical to consult the glove manufacturer's compatibility data. Always inspect gloves for tears or pinholes before use. Double-gloving can provide additional protection during high-risk procedures. Contaminated gloves should be removed using the proper technique to avoid skin contact and disposed of as hazardous waste.
- **Eye and Face Protection:** Chemical safety goggles are mandatory.[1] If there is a significant splash risk, a face shield should be worn in addition to goggles to protect the entire face.

- **Skin and Body Protection:** A standard laboratory coat is required. For tasks with a higher risk of splashes or spills, a chemically resistant apron or suit should be utilized.<sup>[6]</sup> All clothing worn in the lab should be washable; contaminated clothing must be removed immediately and decontaminated before reuse.<sup>[1][4]</sup>
- **Respiratory Protection:** Typically not required if work is performed within a certified chemical fume hood. However, in the case of a large spill or a failure of engineering controls, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.<sup>[1]</sup>



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Caption: PPE selection workflow for handling **2-sec-Butylaniline**.

# Safe Handling, Storage, and Disposal Protocols

## Prudent Handling Practices

Adherence to standard safe laboratory practices is essential.

- **Personnel Qualification:** Only individuals properly trained in handling hazardous chemicals should work with **2-sec-Butylaniline**.[\[1\]](#)
- **Avoidance of Contact:** Plan all experimental steps to minimize the generation of aerosols and to avoid direct contact.
- **Hygiene:** Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.[\[1\]](#)[\[4\]](#) Do not eat, drink, or smoke in the laboratory.[\[5\]](#)
- **Incompatible Materials:** Keep away from strong oxidizing agents, acids, and acid chlorides. [\[1\]](#)[\[13\]](#) Aniline derivatives can react vigorously with these materials, creating a risk of fire or explosion.
- **Heat and Ignition Sources:** Avoid heat, flames, and sparks.[\[1\]](#) While its flash point is relatively high, heating can increase its vapor pressure, creating a potentially flammable atmosphere.

## Storage Requirements

Proper storage is crucial for maintaining chemical integrity and preventing hazardous situations.

- **Container:** Store in a tightly closed, properly labeled container.[\[1\]](#)[\[4\]](#)
- **Location:** Keep in a cool, dry, and well-ventilated area, separate from incompatible materials. [\[13\]](#)
- **Temperature:** Refrigerated storage (2-8°C) is recommended to ensure stability and minimize vapor pressure.[\[1\]](#)

## Waste Disposal

Chemical waste must be managed responsibly to protect personnel and the environment.

- Classification: **2-sec-Butylaniline** and any materials contaminated with it (e.g., gloves, absorbent pads, glassware) must be treated as hazardous waste.
- Collection: Collect waste in a dedicated, labeled, and sealed container. Do not mix with incompatible waste streams.
- Disposal: Arrange for disposal through a licensed hazardous waste disposal company, following all local, state, and national regulations.[1][4] Do not pour down the drain.[1]

## Emergency Procedures: Rapid and Correct Response

In the event of an exposure or spill, a swift and correct response is critical to mitigating harm.

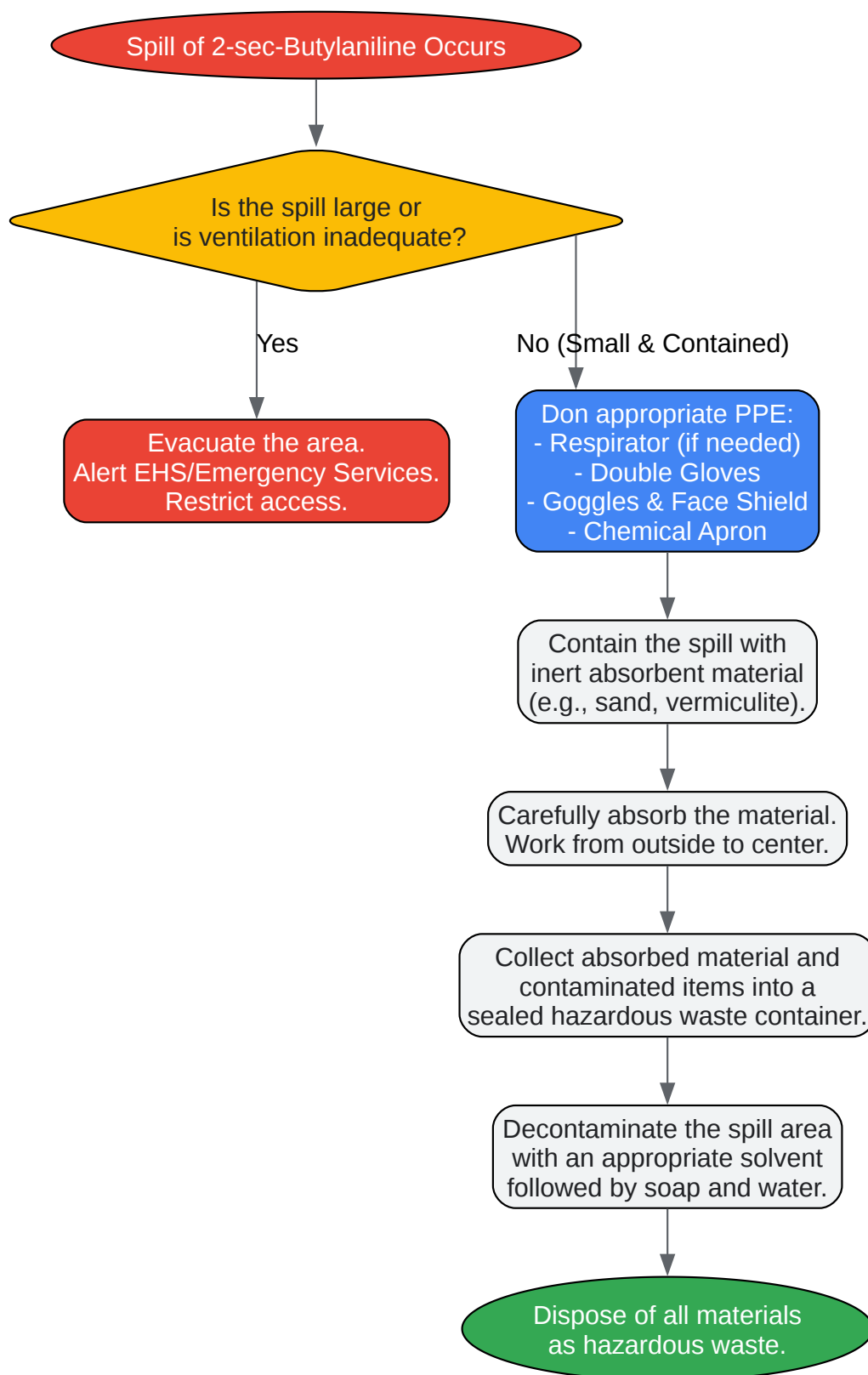
### First Aid Measures

The guiding principle is immediate and thorough decontamination.

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or stops, provide artificial respiration (avoiding mouth-to-mouth if the rescuer could be exposed) and seek immediate medical attention.[4][5]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with copious amounts of soap and water for at least 15 minutes.[1][4] Seek medical attention if irritation persists or if symptoms of systemic toxicity develop.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing.[1][5] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person.[1][14] Seek immediate medical attention.

### Accidental Release Measures

A spill of **2-sec-Butylaniline** requires a calm, methodical response to ensure the safety of all laboratory personnel.



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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of 2-sec-Butylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295110/docs#a-comprehensive-technical-guide-to-the-safe-handling-of-2-sec-butylaniline]

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